

Safety and Handling of 4-Bromo-2-iodoaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-iodoaniline

Cat. No.: B187669

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Bromo-2-iodoaniline** (CAS No. 66416-72-6), a key intermediate in the pharmaceutical and agrochemical industries. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

4-Bromo-2-iodoaniline is a halogenated aromatic amine.^[1] Its key properties are summarized below.

Property	Value	Reference
CAS Number	66416-72-6	[1][2]
Molecular Formula	C ₆ H ₅ BrIN	[1][2]
Molecular Weight	297.92 g/mol	[1][3]
Appearance	Gray to purple powder/crystals	[1][2]
Melting Point	69-72 °C	[1][4]
Purity	Typically ≥97% or ≥98%	[1][5]

Hazard Identification and Classification

4-Bromo-2-iodoaniline is classified as a hazardous substance. The primary hazards are acute toxicity, skin and eye irritation, and environmental toxicity.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[6]
Specific Target Organ Toxicity, Single Exposure	3 (Respiratory tract irritation)	H335: May cause respiratory irritation[6]
Hazardous to the Aquatic Environment, Long-term	2	H411: Toxic to aquatic life with long lasting effects[6]

Signal Word: Danger[6]

Hazard Pictograms:

- Skull and Crossbones (GHS06): Acute Toxicity (fatal or toxic)
- Corrosion (GHS05): Skin Corrosion/Serious Eye Damage
- Environment (GHS09): Hazardous to the Aquatic Environment

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **4-Bromo-2-iodoaniline**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is generally required:

- Eye/Face Protection: Chemical safety goggles or a face shield.[\[7\]](#)
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[7\]](#)
 - Body Protection: Wear suitable protective clothing, such as a lab coat.[\[7\]](#)
- Respiratory Protection: In case of insufficient ventilation or potential for dust formation, wear a P2 (EN 143) respirator cartridge or a NIOSH-approved respirator.[\[8\]](#)

Handling Procedures

- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#)

Storage Conditions

- Store in a tightly closed container.[\[4\]](#)[\[7\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store locked up.[\[4\]](#)[\[6\]](#)
- Protect from light.[\[4\]](#)
- Store under an inert atmosphere.[\[4\]](#)

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of significant exposure.[4]

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a physician or poison control center.	[4][6]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical attention.	[4][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a physician.	[4][6]
Ingestion	Do NOT induce vomiting. Rinse mouth. Immediately call a POISON CENTER or doctor/physician.	[4][6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4]

- Unsuitable Extinguishing Media: Do not use a heavy water stream.[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides (NOx), hydrogen bromide, and hydrogen iodide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[7] Ensure adequate ventilation.[4] Avoid dust formation.[4] Wear appropriate PPE as described in Section 3.1.
- Environmental Precautions: Do not let the product enter drains or surface water.[4]
- Methods for Cleaning Up:
 - Sweep up and shovel into suitable containers for disposal.[4]
 - Avoid generating dust.[4]
 - For spills, soak up with inert solids such as clay or diatomaceous earth.[7]
 - Dispose of contents/container to an approved waste disposal plant.[4]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[9] It is, however, sensitive to light and air.[10][11]
- Conditions to Avoid: Exposure to light, excess heat, and dust formation.[4][9]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[4][9]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen bromide, and hydrogen iodide.[4]

Toxicological and Ecological Information

- Toxicological Information:
 - Toxic if swallowed.[6]
 - Causes skin irritation and serious eye damage.[6]
 - May cause respiratory irritation.[6]
 - The toxicological properties have not been fully investigated.[4]
- Ecological Information:
 - Toxic to aquatic life with long-lasting effects.[4][6]
 - Avoid release to the environment.[6][7]

Disposal Considerations

Disposal of **4-Bromo-2-iodoaniline** and its containers must be in accordance with local, regional, national, and international regulations.[7] The material should be disposed of by removal to a licensed chemical destruction plant.[12] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]

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